

Application Notes and Protocols: Disperse Red 86 in Polymer Science Research

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Compound of Interest

Compound Name: C.I. Disperse Red 86

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the utilization of Disperse Red 86 in various areas of polymer science research. Disperse Red 86, an anthraquinone-based dye, is primarily known for its application in dyeing synthetic fibers. However, its unique photophysical properties and potential for chemical modification open up avenues for its use in more advanced research fields, including functional polymers, stimuli-responsive materials, and as a probe for polymer characterization.

Conventional Application: Dyeing of Hydrophobic Polymers

Disperse Red 86 is extensively used for dyeing hydrophobic polymers, most notably polyethylene terephthalate (PET), due to its insolubility in water and affinity for non-polar materials. The dyeing process involves the diffusion of the dye molecules into the amorphous regions of the polymer matrix at elevated temperatures.

The following table summarizes typical performance data for Disperse Red 86 on polyester fabric. These values can vary based on the specific dyeing conditions and the quality of the dye and fabric.

Property	Test Method	Result
Color Strength (K/S)	ISO 105-J01	15-20
Light Fastness	AATCC 16.3	5-6
Washing Fastness	AATCC 61	4-5
Rubbing Fastness (Dry)	AATCC 8	4-5
Rubbing Fastness (Wet)	AATCC 8	4
Sublimation Fastness	AATCC 117	4-5

This protocol describes a standard laboratory procedure for dyeing polyester fabric with Disperse Red 86 using a high-temperature exhaust method.

Materials:

- Polyester fabric (pre-scoured and heat-set)
- Disperse Red 86
- Dispersing agent (e.g., sodium lignosulfonate)
- Acetic acid (to adjust pH)
- Deionized water
- Laboratory-scale dyeing machine (e.g., Mathis Labomat)

Procedure:

- Dye Bath Preparation:
 - Prepare a stock dispersion of Disperse Red 86 (e.g., 1% w/v) by pasting the dye with a small amount of dispersing agent and then adding hot deionized water.
 - Fill the dyeing vessel with deionized water to the desired liquor ratio (e.g., 20:1).

- Add the required amount of the dye stock dispersion to the dye bath.
- Add a dispersing agent (e.g., 1 g/L) to the dye bath.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing Cycle:
 - Introduce the polyester fabric into the dye bath at room temperature.
 - Raise the temperature of the dye bath to 130°C at a rate of 2°C/minute.
 - Hold the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.
 - Cool the dye bath to 70°C at a rate of 3°C/minute.
- Post-Treatment:
 - Drain the dye bath.
 - Rinse the dyed fabric with hot water.
 - Perform a reduction clearing process to remove unfixed surface dye. This is typically done with a solution of sodium hydrosulfite (2 g/L) and sodium hydroxide (2 g/L) at 70-80°C for 15-20 minutes.
 - Rinse the fabric thoroughly with hot and then cold water.
 - Neutralize the fabric with a dilute acetic acid solution.
 - Rinse again with cold water and air dry.

High-temperature exhaust dyeing workflow for polyester.

Advanced Application: Photo-polymerization and Functional Polymers

Recent findings suggest that Disperse Red 86 can act as a reactive cross-linking agent in polymeric photoinitiators due to its ability to undergo photo-polymerization upon UV radiation exposure.[1] This opens up possibilities for synthesizing functional polymers and hydrogels where the dye is covalently integrated into the polymer network.

This hypothetical protocol outlines how Disperse Red 86 could be used to create a photo-crosslinked hydrogel. This could be relevant for applications in drug delivery, tissue engineering, or as a sensor material.

Materials:

- A water-soluble polymer with photoreactive groups (e.g., polyvinyl alcohol with pendant methacrylate groups)
- Disperse Red 86
- A suitable solvent (e.g., dimethyl sulfoxide, DMSO)
- A UV light source (e.g., 365 nm)

Procedure:

- Preparation of the Polymer-Dye Solution:
 - Dissolve the functionalized polymer in DMSO to a desired concentration (e.g., 10% w/v).
 - Dissolve Disperse Red 86 in the polymer solution to a concentration that allows for efficient photo-crosslinking without excessive light absorption by the bulk solution (e.g., 0.1-1% w/w relative to the polymer).
 - Stir the solution until homogeneous.
- Photo-Crosslinking:
 - Cast the polymer-dye solution into a mold of the desired shape (e.g., a thin film or a specific 3D structure).

- Expose the solution to UV light for a specified period. The exposure time will depend on the intensity of the UV source, the concentration of the dye, and the thickness of the sample.
- The Disperse Red 86 molecules absorb the UV radiation and initiate cross-linking between the polymer chains, forming a solid hydrogel.
- Purification:
 - Immerse the crosslinked hydrogel in a large volume of a suitable solvent (e.g., deionized water) to remove any unreacted monomer, polymer, and dye.
 - Replace the solvent periodically until no further leaching of the dye is observed.

Workflow for photo-crosslinking a hydrogel with Disperse Red 86.

Research Application: Fluorescent Probe for Polymer Characterization

Anthraquinone dyes, the class to which Disperse Red 86 belongs, often exhibit fluorescence. This property can be exploited to use Disperse Red 86 as a molecular probe to study the microenvironment of polymers. The fluorescence emission spectrum, quantum yield, and lifetime of the dye can be sensitive to the polarity, viscosity, and temperature of the polymer matrix.

This protocol describes how the temperature-dependent fluorescence of Disperse Red 86 could be used to determine the glass transition temperature (T_g) of a polymer.

Materials:

- Polymer of interest (e.g., Polystyrene, PMMA)
- Disperse Red 86
- A suitable solvent for both polymer and dye (e.g., toluene, chloroform)
- Spin coater

- Fluorescence spectrophotometer with a temperature-controlled sample holder

Procedure:

- Sample Preparation:
 - Prepare a dilute solution of the polymer and a small amount of Disperse Red 86 in the chosen solvent. The dye concentration should be low enough to avoid aggregation and self-quenching.
 - Spin-coat a thin film of the polymer-dye solution onto a quartz slide.
 - Dry the film under vacuum to remove any residual solvent.
- Fluorescence Measurements:
 - Place the polymer film in the temperature-controlled sample holder of the fluorescence spectrophotometer.
 - Excite the sample at the absorption maximum of Disperse Red 86 and record the fluorescence emission spectrum at various temperatures, starting from below the expected T_g to above it.
 - At each temperature, allow the sample to equilibrate before recording the spectrum.
- Data Analysis:
 - Plot the fluorescence intensity at the emission maximum as a function of temperature.
 - A change in the slope of this plot is expected around the T_g , as the mobility of the polymer chains affects the non-radiative decay pathways of the excited dye molecules.
 - The inflection point in the plot can be correlated with the T_g of the polymer.

Workflow for T_g determination using fluorescence spectroscopy.

Potential Application in Drug Delivery and Stimuli-Responsive Systems

The incorporation of Disperse Red 86 into polymer matrices, either physically or through covalent bonding, could lead to the development of novel drug delivery systems or stimuli-responsive materials. For instance, the dye could be encapsulated within polymer nanoparticles, and its release could be triggered by a specific stimulus. Alternatively, polymers functionalized with Disperse Red 86 could exhibit changes in their properties (e.g., color, fluorescence) in response to environmental changes such as pH or temperature, making them suitable for sensor applications.

While specific protocols for these applications using Disperse Red 86 are not yet established in the literature, the general principles of creating such systems can be applied. For example, Disperse Red 86 could be loaded into thermo-responsive polymer hydrogels, and its release profile could be studied as a function of temperature.

Disclaimer: The advanced applications and their corresponding protocols described herein are based on the known properties of Disperse Red 86 and the broader class of anthraquinone dyes. These are intended to serve as a starting point for further research and development. Experimental conditions will need to be optimized for specific polymer systems and applications.

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References

- 1. cymitquimica.com [cymitquimica.com]
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